

Sumilizer GP for improving melt flow characteristics of polyolefins

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Sumilizer GP

CAS No.: 203255-81-6

Cat. No.: B1609375

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Sumilizer GP: Enhancing the Processability of Polyolefins

Application Notes and Protocols for Researchers and Scientists

Sumilizer GP, a high-performance processing stabilizer, offers a significant advantage in improving the melt flow characteristics of polyolefins. Its unique hybrid structure, integrating both a hindered phenolic antioxidant and a phosphite processing stabilizer within a single molecule, provides a synergistic effect that maintains polymer integrity during high-temperature processing.[1] This document provides detailed application notes, experimental protocols, and the mechanistic understanding of **Sumilizer GP** for professionals in polymer science and drug development.

Quantitative Data on Performance

Sumilizer GP demonstrates remarkable efficacy in stabilizing the melt flow rate (MFR) of polyolefins, particularly polypropylene (PP), during processing. This stabilization is crucial for maintaining consistent product quality and processability.

Table 1: Effect of **Sumilizer GP** on the Melt Flow Rate (MFR) of Polypropylene after Melt Extrusion[1]

Formulation	Melt Flow Rate (g/10 min)
Polypropylene with Sumilizer GP	14–15
Polypropylene with conventional phenolic antioxidant and phosphonic process stabilizer	~22

 Table 2: Recommended Dosage of **Sumilizer GP** in Polyolefins[2]

Polyolefin Grade	Recommended Dosage (ppm)
Linear Low-Density Polyethylene (LLDPE)	500–2000
Biaxially Oriented Polypropylene (BOPP)	500–1500

 Table 3: Impact of **Sumilizer GP** on Melt Tension of Polypropylene[1]

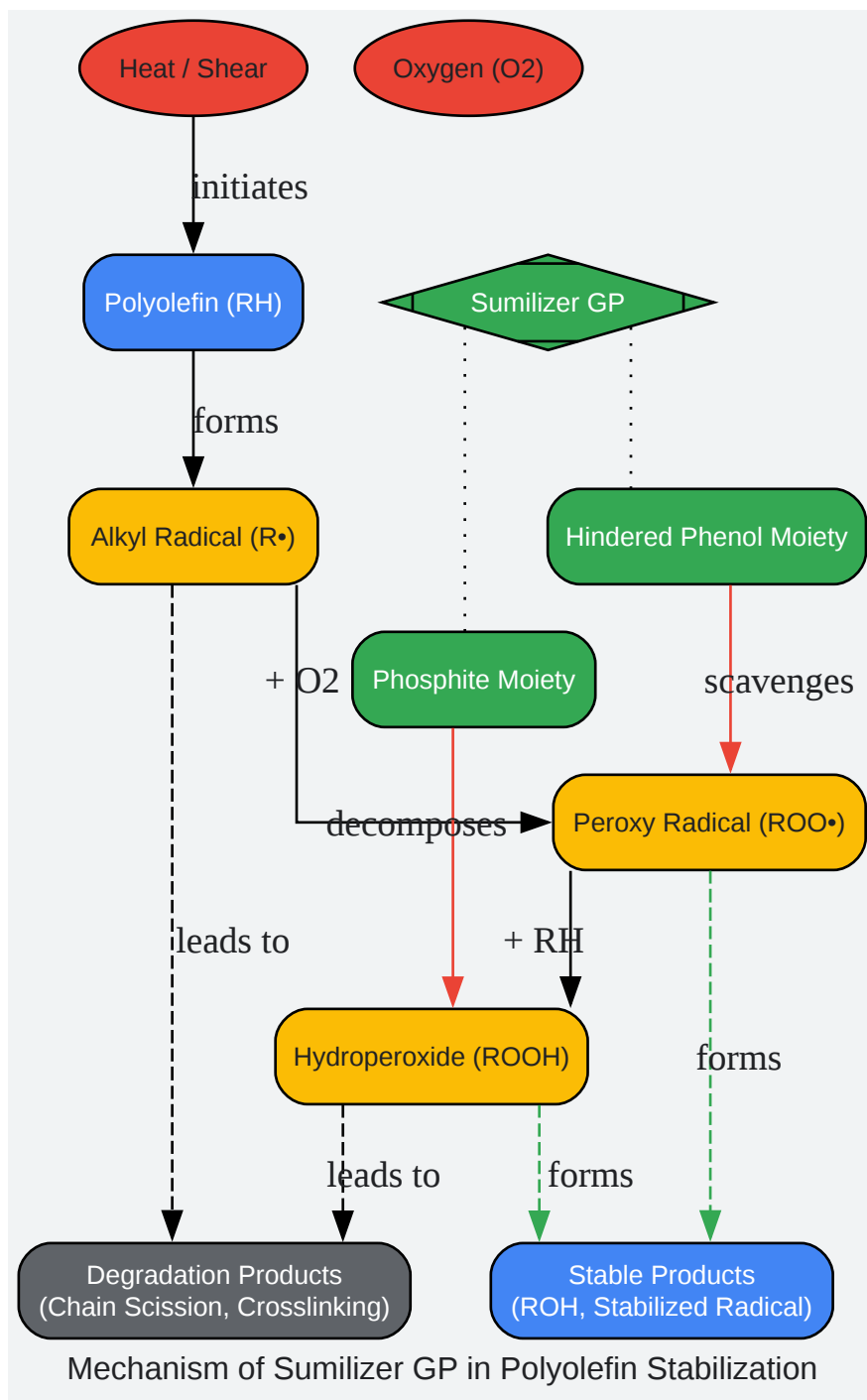
Formulation	Melt Tension (g)
Polypropylene with Sumilizer GP	~3
Polypropylene with conventional phenolic antioxidant and phosphonic process stabilizer	~1

Mechanism of Action

Sumilizer GP's effectiveness stems from its dual-function design, which combines a primary antioxidant (hindered phenolic group) and a secondary antioxidant (phosphite group) in one molecule.[1] This allows it to interrupt the polymer degradation cascade at multiple points.

The hindered phenolic moiety acts as a radical scavenger, donating a hydrogen atom to reactive polymer radicals ($R\bullet$) and peroxy radicals ($ROO\bullet$) to terminate the degradation chain reaction.[3][4] The resulting phenoxy radical is stabilized by steric hindrance, preventing it from initiating new degradation chains.

The phosphite moiety functions by decomposing hydroperoxides (ROOH) into non-radical, stable alcohols (ROH).[5][6] This prevents the homolytic cleavage of hydroperoxides, which would otherwise generate new radicals and accelerate polymer degradation.



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Caption: Dual-action mechanism of **Sumilizer GP**.

Experimental Protocols

Protocol for Melt Flow Rate (MFR) Measurement of Polypropylene

This protocol is based on the ASTM D1238 standard test method.[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)

Objective: To determine the effect of **Sumilizer GP** on the melt flow rate of polypropylene.

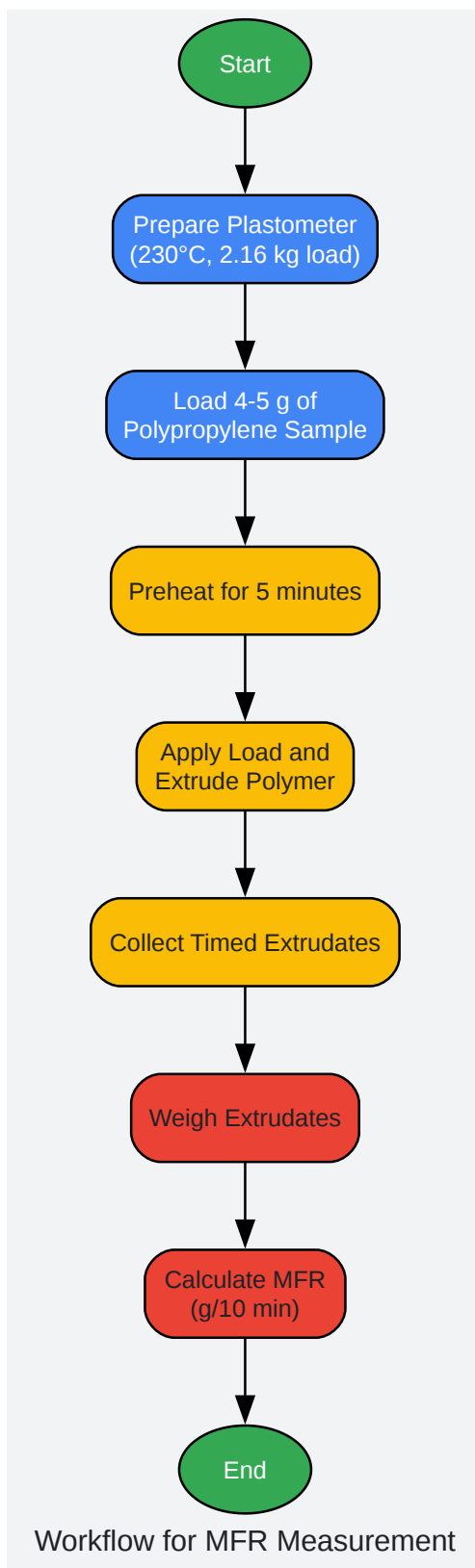
Materials and Equipment:

- Extrusion plastometer (Melt Flow Indexer)
- Standard die (2.095 mm diameter, 8.000 mm length)
- Piston
- Analytical balance (accurate to 0.001 g)
- Timer
- Polypropylene resin (control)
- Polypropylene resin containing a specified concentration of **Sumilizer GP**
- Polypropylene resin containing a conventional antioxidant system
- Cleaning tools for the plastometer

Procedure:

- Preparation:
 - Set the temperature of the extrusion plastometer to 230°C for polypropylene.[\[11\]](#)
 - Ensure the plastometer barrel and die are clean.
 - Weigh a test load of 2.16 kg.[\[11\]](#)

- Sample Loading:
 - Charge the barrel with 4 to 5 grams of the polypropylene sample (control, with **Sumilizer GP**, or with conventional antioxidant).
 - Insert the piston and allow the sample to preheat for 5 minutes.
- Measurement:
 - After the preheating time, place the test load on the piston.
 - Allow the polymer to extrude. Discard the first extrudate.
 - Collect extrudates for a timed interval (e.g., 30 seconds). Collect at least three separate extrudates.
- Data Analysis:
 - Weigh each collected extrudate to the nearest 0.001 g.
 - Calculate the MFR for each extrudate using the following formula: $MFR (g/10 \text{ min}) = (\text{mass of extrudate in g} / \text{collection time in s}) * 600$
 - Calculate the average MFR from the collected extrudates.



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Caption: MFR measurement experimental workflow.

Protocol for Evaluation of "Fish-Eye" Gel Prevention in Polyolefin Films

This protocol is based on common industry practices for gel content evaluation.[\[12\]](#)[\[13\]](#)[\[14\]](#)[\[15\]](#)

Objective: To assess the effectiveness of **Sumilizer GP** in reducing the formation of "fish-eye" gels in polyethylene films.

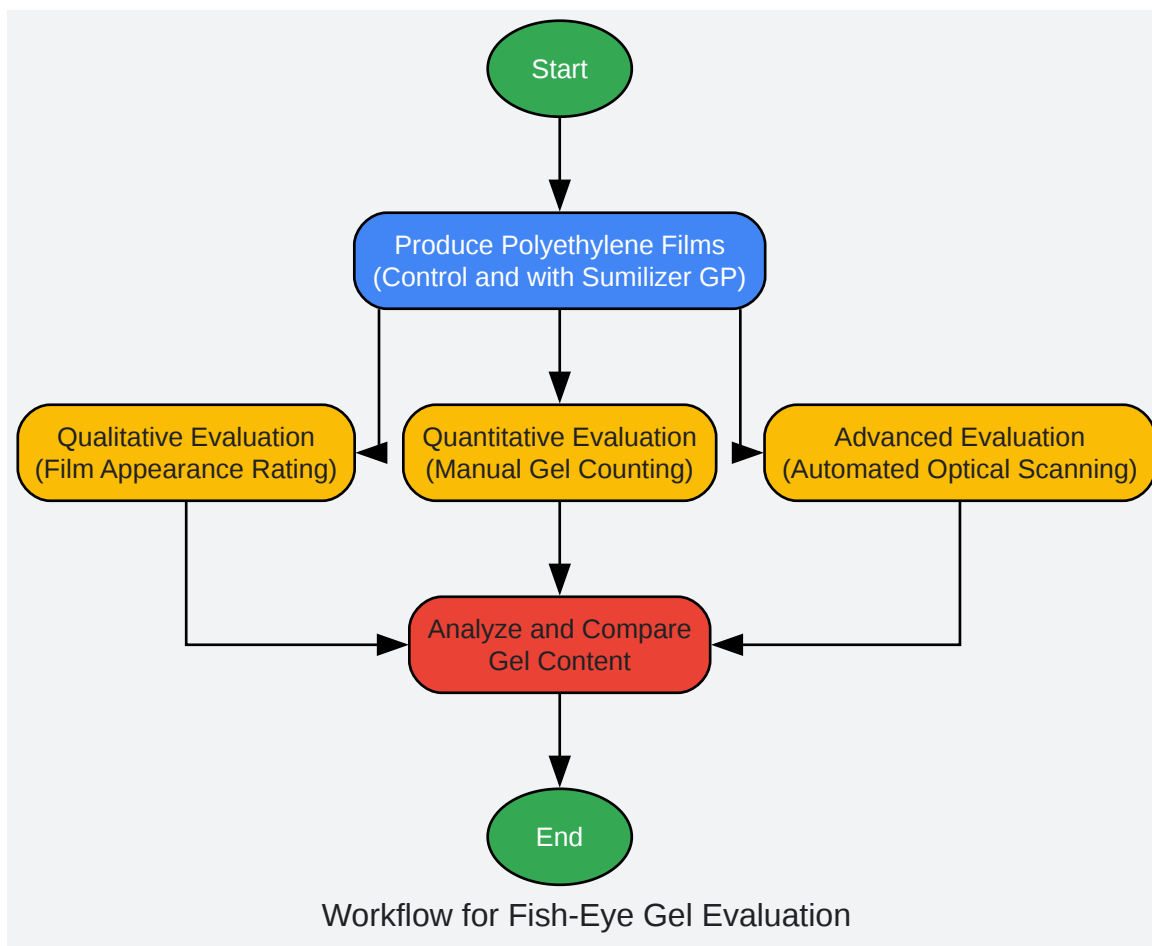
Materials and Equipment:

- Film extrusion line (blown or cast)
- Polyethylene resin (control)
- Polyethylene resin containing **Sumilizer GP**
- Lightbox or other illuminated viewing surface
- Optical microscope
- Image analysis software (optional)
- Standard reference films for Film Appearance Rating (FAR) (if available)

Procedure:

- Film Production:
 - Extrude films of a specified thickness (e.g., 50 μm) from both the control polyethylene resin and the resin containing **Sumilizer GP**.
 - Ensure consistent processing conditions (temperature, screw speed, etc.) for both samples.
- Qualitative Evaluation (Film Appearance Rating):
 - Visually inspect a defined area of each film sample on a lightbox.

- Compare the films to standard reference films to assign a Film Appearance Rating (FAR). A lower FAR indicates fewer defects.[\[12\]](#)
- Quantitative Evaluation (Manual Gel Counting):
 - Place a defined area of the film (e.g., 1 m²) on the lightbox.
 - Manually count the number of "fish-eye" gels. Gels can be categorized by size (e.g., small, medium, large) using a calibrated reticle or ruler.[\[12\]](#)
- Advanced Evaluation (Automated Optical Scanning):
 - If available, use an automated optical scanning system to analyze the film samples.
 - The system will detect and quantify gels based on size and number, providing a more objective and detailed analysis.[\[12\]](#)
- Microscopic Analysis (Optional):
 - Excise a representative "fish-eye" gel from the film.
 - Examine the gel under an optical microscope to determine its morphology and potential origin (e.g., cross-linked polymer, foreign contaminant).



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Caption: "Fish-eye" gel evaluation workflow.

Conclusion

Sumilizer GP is a highly effective processing stabilizer for polyolefins, offering superior control over melt flow characteristics compared to conventional antioxidant systems. Its unique dual-function mechanism provides robust protection against thermal and oxidative degradation during processing. The provided protocols offer standardized methods for quantifying the performance benefits of **Sumilizer GP** in a laboratory or industrial setting. For researchers and professionals in polymer science, **Sumilizer GP** presents a valuable tool for enhancing the quality and processability of polyolefin-based materials.

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- To cite this document: BenchChem. [Sumilizer GP for improving melt flow characteristics of polyolefins]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1609375/docs#sumilizer-gp-for-improving-melt-flow-characteristics-of-polyolefins>]

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